

9-(Naphthalen-1-yl)anthracene molecular weight and formula

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Compound of Interest

Compound Name: 9-(Naphthalen-1-yl)anthracene

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An In-depth Technical Guide to **9-(Naphthalen-1-yl)anthracene**: Synthesis, Properties, and Applications in Organic Electronics

Executive Summary: **9-(Naphthalen-1-yl)anthracene** is a polycyclic aromatic hydrocarbon (PAH) that has garnered significant attention within the scientific community, particularly in the field of materials science. Valued for its robust thermal stability and distinct photoluminescent properties, it serves as a critical component in the development of next-generation organic electronic devices. This guide provides a comprehensive technical overview of its molecular characteristics, detailed synthetic protocols, spectroscopic profile, and core applications, with a focus on its role as a host material in Organic Light-Emitting Diodes (OLEDs).

Introduction

9-(Naphthalen-1-yl)anthracene, also known as 9-(1-Naphthyl)anthracene, is an organic compound featuring a naphthalene molecule covalently bonded to the 9-position of an anthracene core. This molecular architecture creates a sterically hindered, non-planar structure that is fundamental to its utility. The twisted conformation inhibits intermolecular π - π stacking, a common phenomenon in planar aromatic systems that often leads to aggregation-caused quenching of fluorescence and poor morphological stability in thin films. By mitigating these effects, **9-(Naphthalen-1-yl)anthracene** and its derivatives serve as highly efficient and stable materials for optoelectronic applications.^{[1][2]} Its primary role is as a host material in the emissive layer of OLEDs, where it facilitates efficient energy transfer to guest dopant molecules, leading to bright and stable light emission, particularly in the blue spectrum.^[2]

Molecular Profile and Physicochemical Properties

The fundamental properties of **9-(Naphthalen-1-yl)anthracene** are dictated by its chemical formula, $C_{24}H_{16}$, and molecular weight of approximately 304.4 g/mol .^[3] These values are foundational for all stoichiometric and analytical calculations.

Property	Value	Source(s)
IUPAC Name	9-(Naphthalen-1-yl)anthracene	[3]
Molecular Formula	$C_{24}H_{16}$	[3]
Molecular Weight	304.4 g/mol	[3]
CAS Number	7424-70-6	[3]
Appearance	White to pale yellow crystalline solid	[4]
Solubility	Generally insoluble in water, soluble in non-polar organic solvents like chloroform and dichloromethane.	[5]

Molecular Structure

The structure consists of an anthracene core linked to a naphthalene ring at the C9 position. This single C-C bond acts as a rotational axis, leading to a twisted, three-dimensional geometry.

Caption: Molecular structure of **9-(Naphthalen-1-yl)anthracene**.

Synthesis and Mechanistic Insights

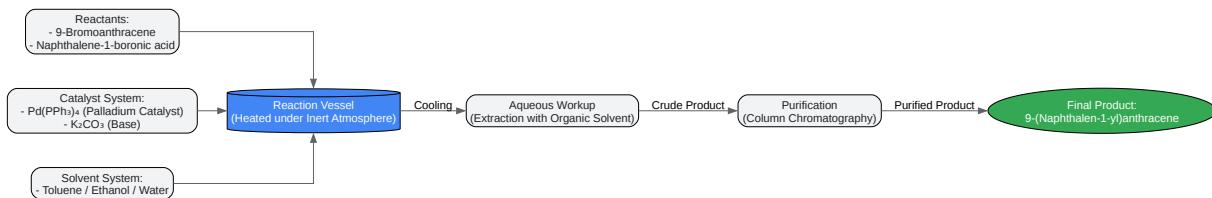
The most prevalent and efficient method for synthesizing **9-(Naphthalen-1-yl)anthracene** and its derivatives is the Suzuki-Miyaura cross-coupling reaction.^[6] This palladium-catalyzed reaction forms a carbon-carbon bond between an organoboron compound (like a boronic acid) and an organohalide.^{[6][7]}

Mechanistic Rationale

The Suzuki coupling is favored in academic and industrial settings for its high yields, tolerance of a wide range of functional groups, and the commercial availability of diverse starting materials. The catalytic cycle involves three key steps:

- Oxidative Addition: The palladium(0) catalyst reacts with the organohalide (e.g., 9-bromoanthracene), inserting itself into the carbon-halogen bond to form a palladium(II) complex.
- Transmetalation: A base activates the organoboron compound (naphthalene-1-boronic acid), which then transfers its organic group to the palladium(II) complex.
- Reductive Elimination: The two organic groups on the palladium complex couple and are eliminated as the final product, regenerating the palladium(0) catalyst to continue the cycle.

The choice of a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), a base (e.g., K_2CO_3), and solvents is critical for reaction efficiency. The base is essential for the transmetalation step, and the phosphine ligands stabilize the palladium catalyst.



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Caption: Generalized workflow for the synthesis via Suzuki coupling.

Experimental Protocol: Suzuki-Miyaura Synthesis

This protocol is a representative procedure based on established Suzuki-Miyaura coupling methodologies.[\[8\]](#)[\[9\]](#)

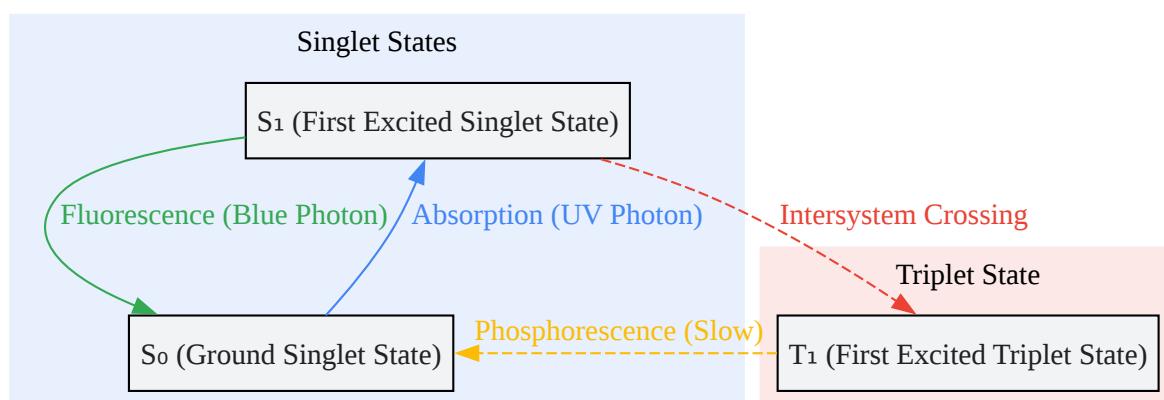
- **Reagent Preparation:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine 9-bromoanthracene (1.0 eq), naphthalene-1-boronic acid (1.2 eq), and potassium carbonate (K_2CO_3 , 2.5 eq).
- **Catalyst Addition:** Add the palladium catalyst, tetrakis(triphenylphosphine)palladium(0) $[Pd(PPh_3)_4]$ (0.03 eq).
- **Solvent Addition:** Add a degassed solvent mixture, typically toluene, ethanol, and water (e.g., in a 4:1:1 ratio). Degassing with an inert gas like argon or nitrogen is crucial to prevent oxidation of the palladium(0) catalyst.
- **Reaction:** Heat the mixture to reflux (approximately 80-90 °C) and maintain for 12-24 hours under an inert atmosphere. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Add deionized water and extract the product into an organic solvent such as ethyl acetate or dichloromethane. Wash the organic layer sequentially with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure. Purify the resulting crude solid via column chromatography on silica gel to yield the pure **9-(Naphthalen-1-yl)anthracene**.

Spectroscopic Characterization

The unique electronic structure of **9-(Naphthalen-1-yl)anthracene** gives rise to a characteristic spectroscopic signature, which is essential for its identification and for understanding its photophysical behavior.

- **UV-Visible (UV-Vis) Absorption:** The compound exhibits strong absorption in the ultraviolet region, typically between 300-400 nm, which is characteristic of the $\pi-\pi^*$ transitions within the fused aromatic rings.[\[10\]](#)[\[11\]](#)

- Fluorescence Emission: Upon excitation with UV light, it exhibits strong fluorescence, typically emitting in the blue region of the visible spectrum (around 420-460 nm).[2][12] The large separation between the main absorption and emission peaks (Stokes shift) is beneficial for its application as a fluorescent material.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra show a complex series of signals in the aromatic region (typically 7.0-9.0 ppm in ^1H NMR), confirming the presence of the anthracene and naphthalene proton environments.[13][14][15]



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Caption: Jablonski diagram of key photophysical processes.

Applications in Organic Electronics (OLEDs)

The primary application of **9-(Naphthalen-1-yl)anthracene** and its analogues is in the emissive layer (EML) of OLEDs, where they function as a host material.[16][17]

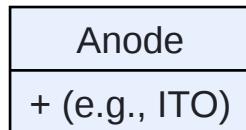
Role as a Host Material

In an OLED, the EML is composed of a host material doped with a small amount of an emissive guest material (a fluorescent or phosphorescent dye). When an electric current is applied, charge carriers (electrons and holes) recombine in the EML to form excited states (excitons) on

the host molecules. The energy from these excitons is then efficiently transferred to the guest molecules, which subsequently emit light of a specific color.

9-(Naphthalen-1-yl)anthracene is an excellent host for several reasons:

- Wide Energy Bandgap: It possesses a large energy gap between its highest occupied molecular orbital (HOMO) and lowest unoccupied molecular orbital (LUMO), allowing it to host emissive dopants of various colors (especially blue) without quenching their emission. [\[16\]](#)
- High Thermal Stability: The rigid, bulky structure leads to a high glass transition temperature (T_g), meaning the material can withstand the heat generated during device operation without degrading or crystallizing. This directly contributes to a longer operational lifetime for the OLED device. [\[1\]](#)
- Good Morphological Stability: Its non-planar structure prevents crystallization in the solid state, promoting the formation of uniform, amorphous thin films, which are essential for efficient charge transport and device stability. [\[2\]](#)



Hole Transport Layer (HTL)

Emissive Layer (EML)
Host: 9-(Naphthalen-1-yl)anthracene
+ Guest Dopant

Electron Transport Layer (ETL)

Cathode
- (e.g., Al)

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Caption: Simplified structure of an OLED device layer stack.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **9-(Naphthalen-1-yl)anthracene** is not consistently available, its parent compound, anthracene, provides a basis for handling precautions. Anthracene is classified as a skin, eye, and respiratory irritant.[18] It is also very toxic to aquatic life with long-lasting effects.[18][19]

Recommended Handling Procedures:

- Use in a well-ventilated area or a fume hood to avoid inhalation of dust.

- Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Avoid release into the environment. Dispose of waste in accordance with local, state, and federal regulations.
- Store in a tightly sealed container in a cool, dry place.

Conclusion

9-(Naphthalen-1-yl)anthracene is a cornerstone material in the field of organic electronics. Its unique molecular design, which balances electronic properties with physical robustness, makes it an exemplary host for high-efficiency blue OLEDs. The continued study and functionalization of the anthracene-naphthalene scaffold promise to yield next-generation materials with even greater performance, driving innovation in displays, lighting, and other optoelectronic technologies.

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